

Technical Guide: (R)-N-Benzyl-3-phenoxy-2-hydroxypropylamine

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Compound of Interest

Compound Name: (R)-(+)-1-Benzylamino-3-phenoxy-2-propanol

Cat. No.: B12582807

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A Critical Chiral Scaffold in Beta-Adrenergic and Anticonvulsant Drug Discovery[1][2][3]

Executive Summary

(R)-N-benzyl-3-phenoxy-2-hydroxypropylamine (CAS: 203309-98-2) is a high-value chiral amino alcohol intermediate.[1][2] It serves as a fundamental building block in the synthesis of aryloxypropanolamine beta-blockers and has emerged as a scaffold of interest in the development of sodium channel modulators for anticonvulsant therapy.[1][2] Unlike simple achiral amines, the specific (R)-configuration of the hydroxyl group is pharmacologically critical, often dictating the binding affinity to

-adrenergic receptors and voltage-gated ion channels.[1][2] This guide details the physicochemical properties, synthesis pathways, and experimental protocols for leveraging this molecule in drug development.[1][2]

Chemical Identity & Physicochemical Properties

The molecule features a core propanol backbone flanked by a phenoxy ether and a benzylamine moiety.[1][2][4] Its lipophilicity and hydrogen-bonding capacity make it an ideal probe for membrane-bound receptors.[1][2]

Key Identifiers

Property	Detail
IUPAC Name	(2R)-1-(benzylamino)-3-phenoxypropan-2-ol
Common Name	(R)-N-Benzyl-3-phenoxy-2-hydroxypropylamine
CAS Number	203309-98-2 (Specific (R)-isomer)
Molecular Formula	
Molecular Weight	257.33 g/mol
Chirality	(R)-enantiomer (C2 position)

Physicochemical Profile

Parameter	Value / Observation	Relevance
Physical State	White to off-white crystalline solid	Ease of handling/weighing vs. oils.[1][2]
Melting Point	44–46 °C	Low melting point requires cold storage to prevent caking.[1][2]
Boiling Point	115 °C (at 14 mmHg)	High thermal stability under reduced pressure.[1][2]
Solubility	Soluble in EtOH, DMSO, DCM; Low in Water	Requires organic co-solvents for biological assays.[1][2]
pKa (Calc)	~9.2 (Amine)	Protonated at physiological pH (7.4).[1][2]
LogP	~2.5 – 3.0	Good membrane permeability (CNS penetration potential).[1][2]

Synthesis & Stereochemistry

The synthesis of the (R)-enantiomer is strictly controlled to maintain optical purity.[1][2] The preferred industrial route involves the regiospecific ring-opening of chiral epoxides.[1][2]

Synthesis Pathway (Regiospecific Ring Opening)

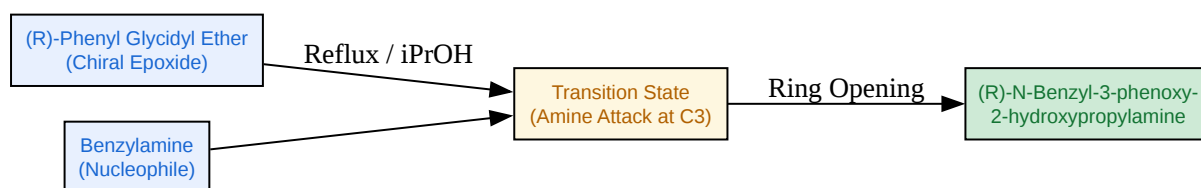
The most robust method utilizes (R)-Phenyl Glycidyl Ether as the chiral starting material.[1][2]

The reaction with benzylamine proceeds via an

mechanism, attacking the less hindered carbon, preserving the stereocenter at C2.[1][2]

Reaction Scheme:

- Precursor: (R)-Phenyl Glycidyl Ether (High ee%).[1][2]
- Nucleophile: Benzylamine (1.0 - 1.2 eq).[1][2]
- Solvent: Isopropanol or Ethanol (Protic solvents facilitate epoxide opening).[1][2]
- Conditions: Reflux (60–80°C) for 2–4 hours.



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Figure 1: Regiospecific synthesis via nucleophilic ring opening of (R)-phenyl glycidyl ether.[1][2]

Stereochemical Integrity[1][2]

- Risk: Racemization is negligible under neutral/basic reflux.[1][2] Avoid strong Lewis acids which might promote character and scrambling.[1][2]
- Validation: Enantiomeric excess (ee) must be confirmed via Chiral HPLC (e.g., Chiralcel OD-H column).[1][2]

Pharmacological Applications

This scaffold is a "privileged structure" in medicinal chemistry, serving as a template for two major classes of therapeutics.[\[1\]](#)[\[2\]](#)

Beta-Adrenergic Receptor Antagonists (Beta-Blockers)

The aryloxypropanolamine core is the pharmacophore for most beta-blockers (e.g., Propranolol, Atenolol).[\[1\]](#)[\[2\]](#)

- Mechanism: The secondary hydroxyl group interacts with the Aspartate residue in the receptor binding pocket.[\[1\]](#)[\[2\]](#) The (S)-enantiomer of the final drug is usually more potent, but the (R)-intermediate is crucial for structure-activity relationship (SAR) studies and synthesizing specific diastereomers.[\[1\]](#)[\[2\]](#)
- Role of N-Benzyl: While most marketed beta-blockers have N-isopropyl or N-t-butyl groups, the N-benzyl derivative shows unique lipophilic interactions and is often used as a precursor (benzyl deprotection yields the primary amine for further diversification).[\[1\]](#)[\[2\]](#)

Anticonvulsant Activity (Sodium Channel Blockade)

Research into functionalized amino acids (like Lacosamide) has expanded to amino alcohols.[\[1\]](#)[\[2\]](#)

- Mechanism: Compounds with the

-benzyl-3-phenoxy-2-hydroxypropylamine motif have been screened for activity against maximal electroshock (MES) induced seizures.[\[1\]](#)[\[2\]](#)
- Mode of Action: They likely stabilize the slow-inactivated state of voltage-gated sodium channels (

,

), reducing neuronal hyperexcitability without blocking physiological firing.[\[1\]](#)[\[2\]](#)

Experimental Protocols

Protocol A: Synthesis of (R)-N-Benzyl-3-phenoxy-2-hydroxypropylamine

Objective: Produce >98% pure (R)-isomer on a gram scale.

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Charge: Add (R)-Phenyl Glycidyl Ether (15.0 g, 100 mmol) and Isopropanol (100 mL).
- Addition: Add Benzylamine (11.8 g, 110 mmol) dropwise over 10 minutes at room temperature.
- Reaction: Heat the mixture to reflux (82°C) and stir for 4 hours. Monitor consumption of epoxide by TLC (Hexane:EtOAc 7:3).
- Work-up:
 - Cool to room temperature.[\[1\]](#)[\[2\]](#)
 - Concentrate under reduced pressure (Rotavap) to remove solvent and excess benzylamine.[\[1\]](#)[\[2\]](#)
 - The residue will solidify upon standing or cooling.[\[1\]](#)[\[2\]](#)
- Purification: Recrystallize from minimal hot Ethanol/Hexane (1:5 ratio).
- Yield: Expect 20–22 g (80–85%).
- Characterization:
 - ¹H NMR (CDCl₃):
7.2-7.4 (m, 10H, Ar-H), 6.9 (m, 3H, Ar-H), 4.1 (m, 1H, CH-OH), 4.0 (d, 2H, O-CH₂), 3.8 (s, 2H, N-CH₂-Ph), 2.8 (m, 2H, N-CH₂).[\[1\]](#)[\[2\]](#)

Protocol B: Chiral Purity Analysis (HPLC)

Objective: Determine enantiomeric excess (ee%).[\[1\]](#)[\[2\]](#)

- Column: Daicel Chiralcel OD-H (4.6 x 250 mm).[\[1\]](#)[\[2\]](#)
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).[\[1\]](#)[\[2\]](#)

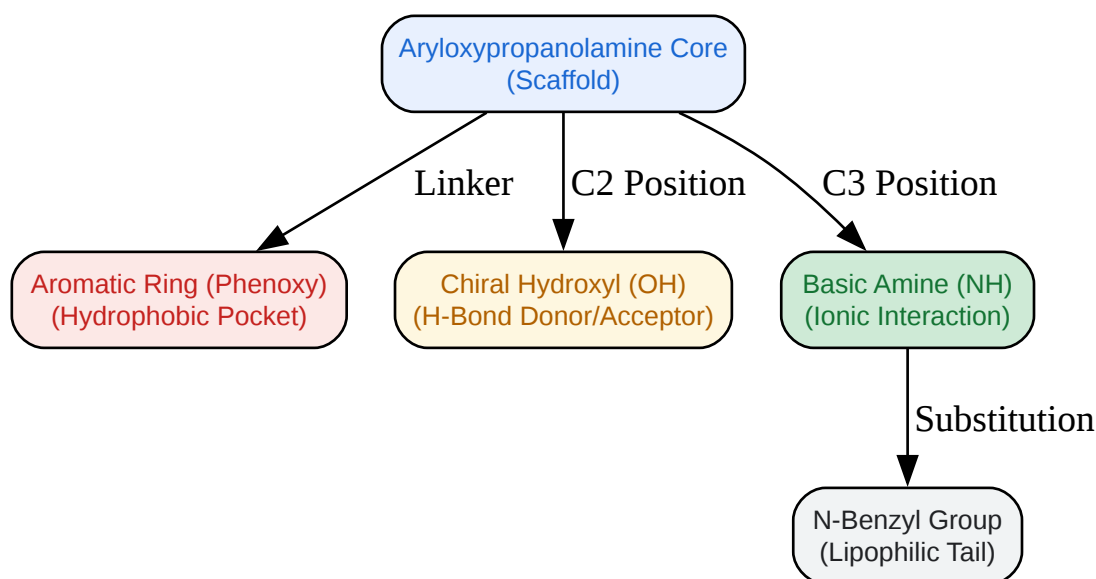
- Flow Rate: 1.0 mL/min.[1][2]
- Detection: UV at 254 nm.[1][2]
- Retention Times: (R)-isomer typically elutes after the (S)-isomer in this system (verify with racemate standard).

Safety & Handling (MSDS Summary)

- Hazards: Irritant to eyes, respiratory system, and skin.[1][2] Potential sensitizer.[1][2]
- Storage: Store at 2–8°C. Hygroscopic – keep tightly sealed.
- Disposal: Incineration in a chemical combustor equipped with an afterburner and scrubber.[1][2]

Visualization: Pharmacophore Mapping

The diagram below illustrates how the (R)-N-benzyl-3-phenoxy-2-hydroxypropylamine structure maps to the standard Beta-Blocker pharmacophore.



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Figure 2: Pharmacophore mapping of the target molecule against beta-adrenergic binding requirements.[1][2]

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